

Technical Support Center: Fluoroacetic Acid

Safety and Handling

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Compound of Interest

Compound Name: Fluoroacetic acid

Cat. No.: B127962

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This guide provides critical safety information, answers to frequently asked questions, and protocols for handling **fluoroacetic acid** and its salts.

Frequently Asked Questions (FAQs)

Q1: What is **fluoroacetic acid** and why is it considered highly hazardous?

Fluoroacetic acid and its salts (e.g., sodium fluoroacetate) are organofluorine compounds. They are extremely toxic to mammals, including humans, because they disrupt cellular metabolism. This disruption occurs through a process called "lethal synthesis," where the body converts fluoroacetate into fluorocitrate. This subsequent molecule then inhibits aconitase, a crucial enzyme in the citric acid cycle (Krebs cycle), leading to a shutdown of cellular energy production and citrate accumulation.

Q2: What are the primary routes of exposure and initial symptoms?

Exposure can occur through inhalation, ingestion, or skin contact. Symptoms may be delayed for several hours and include nausea, vomiting, abdominal pain, and anxiety. These can progress to more severe symptoms such as seizures, cardiac arrhythmias, and respiratory failure. Due to the delayed onset of symptoms, any suspected exposure requires immediate medical attention.

Q3: What personal protective equipment (PPE) is mandatory when handling **fluoroacetic acid**?

A comprehensive PPE strategy is essential. This includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Double-gloving is often recommended.
- **Eye Protection:** Chemical splash goggles and a face shield.
- **Body Protection:** A chemical-resistant lab coat or apron. For larger quantities, a full-body suit may be necessary.
- **Respiratory Protection:** All work should be conducted in a certified chemical fume hood to prevent inhalation. If there is a risk of aerosol generation outside of a fume hood, a respirator with appropriate cartridges should be used.

Q4: What is the immediate first aid response for an accidental exposure?

Immediate and decisive action is critical:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove all contaminated clothing while flushing.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- **Ingestion:** Do NOT induce vomiting. The person should rinse their mouth with water.
- **Inhalation:** Move the person to fresh air immediately.

In all cases of suspected exposure, seek immediate professional medical attention and provide the Safety Data Sheet (SDS) to the emergency responders.

Data Presentation: Toxicity

The toxicity of sodium fluoroacetate varies significantly between species. The following table summarizes the approximate median lethal dose (LD50) for various animals.

Species	Route	LD50 (mg/kg)
Human	Oral	2 - 10 (estimated)
Dog	Oral	0.06 - 0.2
Rat	Oral	0.22
Rabbit	Oral	0.4
Chicken	Oral	6.0 - 8.0

Data compiled from multiple toxicological sources. Values are approximate and can vary.

Protocols

Experimental Protocol: General Decontamination of a Small Spill

Objective: To safely neutralize and clean a small spill (less than 100 mL) of a dilute **fluoroacetic acid** solution in a laboratory setting.

Materials:

- Full PPE (as described in FAQs)
- Chemical spill kit containing an absorbent material (e.g., vermiculite or sand)
- Sodium bicarbonate or a commercial neutralizing agent
- Sealable, labeled hazardous waste container
- Scoop and dustpan (dedicated for spills)

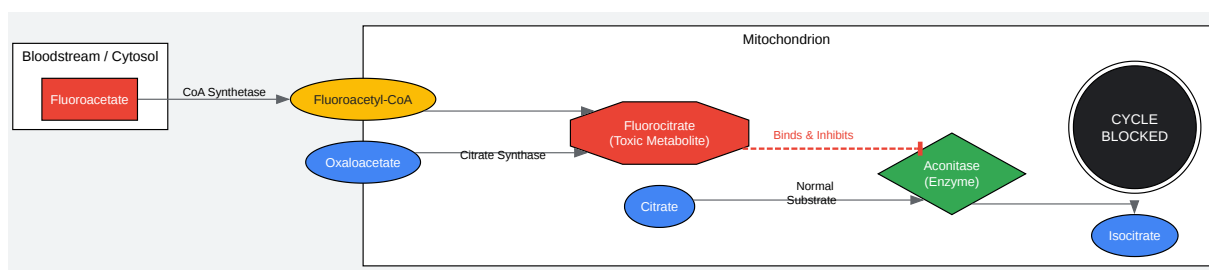
Procedure:

- Alert Personnel: Immediately alert all personnel in the vicinity and evacuate the immediate area if necessary.
- Ensure Ventilation: Ensure the chemical fume hood is operating at maximum capacity.

- **Contain the Spill:** Cover the spill with an absorbent, inert material from the spill kit.
- **Neutralize:** Carefully apply sodium bicarbonate over the absorbent material, starting from the outside and working inwards. Avoid splashing.
- **Wait:** Allow the neutralization reaction to complete (e.g., cessation of fizzing).
- **Collect Waste:** Carefully collect the absorbed and neutralized material using a scoop and place it into the designated hazardous waste container.
- **Final Cleaning:** Wipe the spill area with a damp cloth. Place the cloth and any contaminated materials into the hazardous waste container.
- **Disposal:** Seal the container, label it appropriately, and arrange for disposal according to institutional and regulatory guidelines.

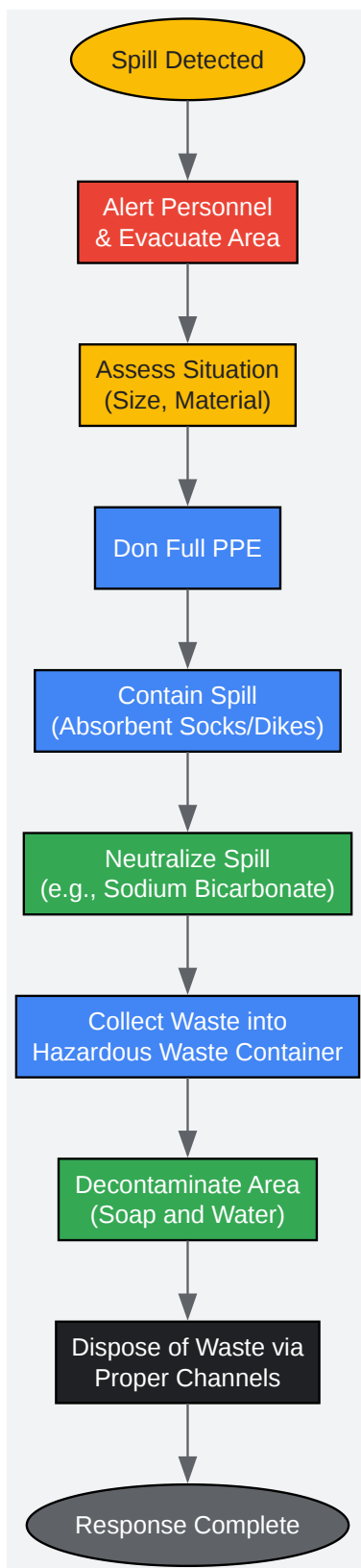
Visualizations

Below are diagrams illustrating the biochemical mechanism of fluoroacetate toxicity and a general workflow for responding to a chemical emergency.



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Caption: Mechanism of fluoroacetate toxicity via lethal synthesis in the mitochondrion.



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Caption: General workflow for responding to a laboratory chemical spill.

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